

Ethylenebis(oxy)bis(sodium): A Technical Overview of a Versatile Reagent

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Compound of Interest

Compound Name: Ethylenebis(oxy)bis(sodium)

Cat. No.: B15351903

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For Researchers, Scientists, and Drug Development Professionals

Ethylenebis(oxy)bis(sodium), also known by its synonyms such as Disodium 1,2-ethanediolate and Sodium ethylene glycolate, is a chemical compound with the CAS number 10604-71-4. This guide provides a summary of its chemical identifiers, known applications, and a generalized workflow for its use in organic synthesis.

Core Chemical Identifiers

A comprehensive list of the key chemical identifiers for **Ethylenebis(oxy)bis(sodium)** is provided below to assist in accurate identification and sourcing of the compound.

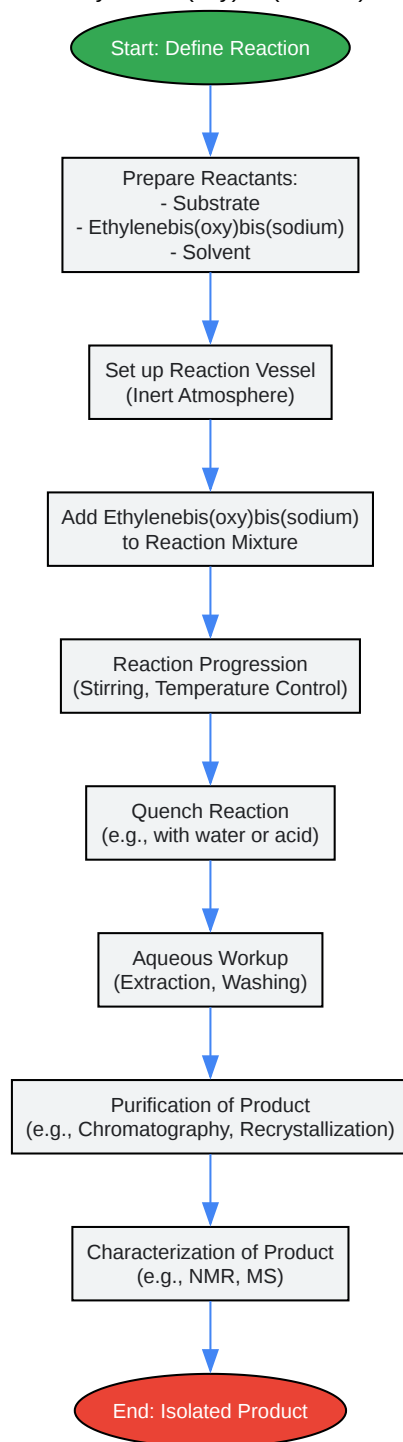
Identifier	Value
CAS Number	10604-71-4
Molecular Formula	C ₂ H ₄ Na ₂ O ₂
Molecular Weight	106.03 g/mol
IUPAC Name	disodium;ethane-1,2-diolate
Synonyms	Disodium 1,2-ethanediolate, Sodium ethylene glycolate, Sodium ethylene glycoxide, 1,2-Ethanediol Disodium Salt, Ethylene glycol disodium salt
InChI	InChI=1S/C2H4O2.2Na/c3-1-2-4;;/h1-2H2;;/q-2;2*+1
InChI Key	RXQFSKAWABBDNG-UHFFFAOYSA-N
Canonical SMILES	C(C[O-])[O-].[Na+].[Na+]
PubChem CID	11389365

Applications in Scientific Research

Ethylenebis(oxy)bis(sodium) primarily serves as a reagent in various chemical and biochemical applications. Its utility stems from its nature as a strong base and a nucleophile.

Organic Synthesis: The principal application of **Ethylenebis(oxy)bis(sodium)** is in organic synthesis. It functions as a strong base to deprotonate a wide range of substrates, facilitating reactions such as alkylations, eliminations, and condensations. It can also act as a nucleophile in substitution reactions. A generalized workflow for its application as a reagent in a typical organic synthesis reaction is depicted below.

General Workflow for Ethylenebis(oxy)bis(sodium) in Organic Synthesis

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A generalized workflow for utilizing **Ethylenebis(oxy)bis(sodium)** in an organic synthesis reaction.

Protein Crystallization: In the field of biochemistry, **Ethylenebis(oxy)bis(sodium)** and similar salts are sometimes employed in protein crystallization screens. In this context, it can act as a precipitating agent, helping to induce the formation of protein crystals from a supersaturated solution. The specific conditions, including concentration, pH, and temperature, would need to be optimized for each target protein.

Experimental Protocols and Biological Data

Despite its utility as a chemical reagent, a comprehensive search of publicly available scientific literature and databases did not yield specific, detailed experimental protocols for the use of **Ethylenebis(oxy)bis(sodium)** in drug development or biological studies. Consequently, there is a lack of quantitative data regarding its biological activity, mechanism of action, or its involvement in any signaling pathways. Researchers interested in exploring the biological effects of this compound would need to develop and validate their own experimental protocols.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **Ethylenebis(oxy)bis(sodium)**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and potential hazards.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive guide for the use of **Ethylenebis(oxy)bis(sodium)**. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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